

Safe Disposal of trans-2,cis-6-Nonadienal-13C2: A Procedural Guide

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Compound of Interest

Compound Name: trans-2,cis-6-Nonadienal-13C2

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **trans-2,cis-6-Nonadienal-13C2**, a combustible and potentially hazardous unsaturated aldehyde. The disposal protocols for the isotopically labeled compound are identical to those for the parent compound, trans-2,cis-6-Nonadienal.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses or goggles, chemical-resistant gloves, and a lab coat. All handling of **trans-2,cis-6-Nonadienal-13C2** should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[1] Keep the compound away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[1]

Quantitative Data Summary



Property	Value	Source
CAS Number	557-48-2 (for parent compound)	
Molecular Formula	C9H14O	[1]
Flash Point	83 °C (181.4 °F)	
Boiling Point	94-95 °C at 18 mmHg	
Density	0.86 g/mL at 25 °C	
Hazard Classification	Flammable liquids: Category 4	

Step-by-Step Disposal Protocol

The primary method for the disposal of **trans-2,cis-6-Nonadienal-13C2** is through an approved hazardous waste disposal program. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Containerization:

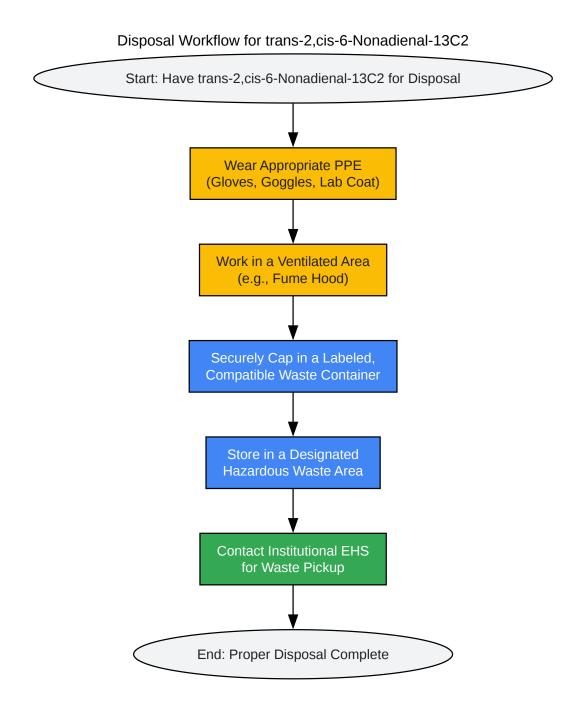
- Ensure the waste trans-2,cis-6-Nonadienal-13C2 is stored in its original, properly labeled container.
- If the original container is not available, use a new, clean, and chemically compatible container. Label the new container clearly with the full chemical name ("trans-2,cis-6-Nonadienal-13C2") and any relevant hazard symbols.
- Do not mix with other waste materials.
- Storage Pending Disposal:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[3]
 - The storage area should be designated for hazardous chemical waste.
- Arranging for Disposal:



- Contact your institution's Environmental Health and Safety (EHS) office or the designated chemical waste coordinator to schedule a pickup.[4]
- Provide them with all necessary information about the waste, including the chemical name and quantity.
- Handling Uncleaned Containers:
 - Empty containers that held **trans-2,cis-6-Nonadienal-13C2** should be treated as hazardous waste and disposed of in the same manner as the chemical itself.

Experimental Workflow for Disposal





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Caption: Disposal workflow for trans-2,cis-6-Nonadienal-13C2.



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Spill and Emergency Procedures

In the event of a spill, immediately evacuate the area and remove all ignition sources.[1] Absorb the spill with an inert material such as sand, silica gel, or a universal binder.[3] Collect the absorbed material and place it in a sealed container for disposal as hazardous waste. For skin or eye contact, flush the affected area with plenty of water for at least 15 minutes and seek medical attention.[2][5] If inhaled, move to fresh air and seek medical attention.

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